

solubility of AMPK activator C2 in different solvents

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Compound of Interest

Compound Name: AMPK activator C2

Cat. No.: B13436885

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Technical Support Center: AMPK Activator C2

This technical support center provides essential information for researchers, scientists, and drug development professionals working with the **AMPK activator C2**. Below you will find guidance on solubility, solution preparation, and troubleshooting to ensure the successful use of this compound in your experiments.

Solubility of AMPK Activator C2

The solubility of **AMPK activator C2** has been evaluated in common laboratory solvents. While specific quantitative data for C2 is limited in publicly available resources, information from suppliers and data for other structurally related AMPK activators can provide valuable guidance.

Data Presentation: Solubility of **AMPK Activator C2** and Related Compounds

Compound	Solvent	Solubility	Notes
AMPK Activator C2	DMSO	Soluble[1]	Quantitative data not specified. Formulation in DMSO is recommended.[1]
Ethanol	Data not available		
Water	Data not available		
EX229 (related AMPK activator)	DMSO	12 mg/mL (27.79 mM) [2]	Sonication and heating are recommended to aid dissolution.[2]
13 mg/mL (30.10 mM)	Requires ultrasonic and warming. Use of newly opened, hygroscopic DMSO is important as moisture can reduce solubility. [3]		
Water	Insoluble[4]		
Ethanol	Insoluble[4]		
PT1 (related AMPK activator)	DMSO	20.83 mg/mL (41.83 mM)	Requires ultrasonic, warming, and heating to 60°C. Hygroscopic DMSO can impact solubility.[5]

Experimental Protocols

Protocol for Preparing a Stock Solution of **AMPK Activator C2** in DMSO

This protocol provides a general guideline for preparing a stock solution of **AMPK activator C2**. Given the lack of specific quantitative solubility data, it is recommended to start with a

common concentration (e.g., 10 mM) and adjust as needed.

Materials:

- **AMPK activator C2** (solid powder)
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

Procedure:

- **Pre-weigh the Compound:** Carefully weigh the desired amount of **AMPK activator C2** powder in a sterile microcentrifuge tube or vial.
- **Add Solvent:** Add the calculated volume of DMSO to achieve the desired stock solution concentration. For example, to prepare a 10 mM stock solution from 1 mg of C2 (Molecular Weight: 231.09 g/mol), you would add 432.7 μ L of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.[\[2\]](#)
 - Gentle warming in a water bath (e.g., 37-50°C) can also aid dissolution.[\[6\]](#) Avoid excessive heat to prevent degradation.
- **Visual Inspection:** Ensure the solution is clear and free of any particulate matter before use.
- **Storage:**
 - For short-term storage (days to weeks), store the stock solution at 0-4°C.[\[1\]](#)

- For long-term storage (months), aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1]

Troubleshooting Guide & FAQs

This section addresses common issues that may arise when handling and dissolving **AMPK activator C2**.

Frequently Asked Questions (FAQs)

Q1: My **AMPK activator C2** is not dissolving in DMSO. What should I do?

A1: If you are having trouble dissolving C2 in DMSO, try the following:

- Increase vortexing time: Ensure the solution is mixed thoroughly.
- Apply gentle heat: Warm the solution in a water bath (37-50°C).
- Use sonication: A brief period in a sonicator bath can help break up any clumps and facilitate dissolution.[2]
- Use fresh, high-quality DMSO: DMSO is hygroscopic and absorbed water can reduce the solubility of some compounds.[3][4] Use a fresh, unopened bottle of anhydrous DMSO for best results.

Q2: Can I dissolve **AMPK activator C2** in water or ethanol?

A2: Currently, there is no available data to confirm the solubility of **AMPK activator C2** in water or ethanol. Based on the behavior of other similar small molecule kinase activators, it is likely to have poor solubility in aqueous solutions.[4][7] It is recommended to first prepare a concentrated stock solution in DMSO and then dilute it into your aqueous experimental media.

Q3: How should I store the solid **AMPK activator C2** compound?

A3: The solid compound should be stored in a dry, dark place. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), store at -20°C.[1]

Q4: My stock solution of **AMPK activator C2** looks cloudy after thawing. What should I do?

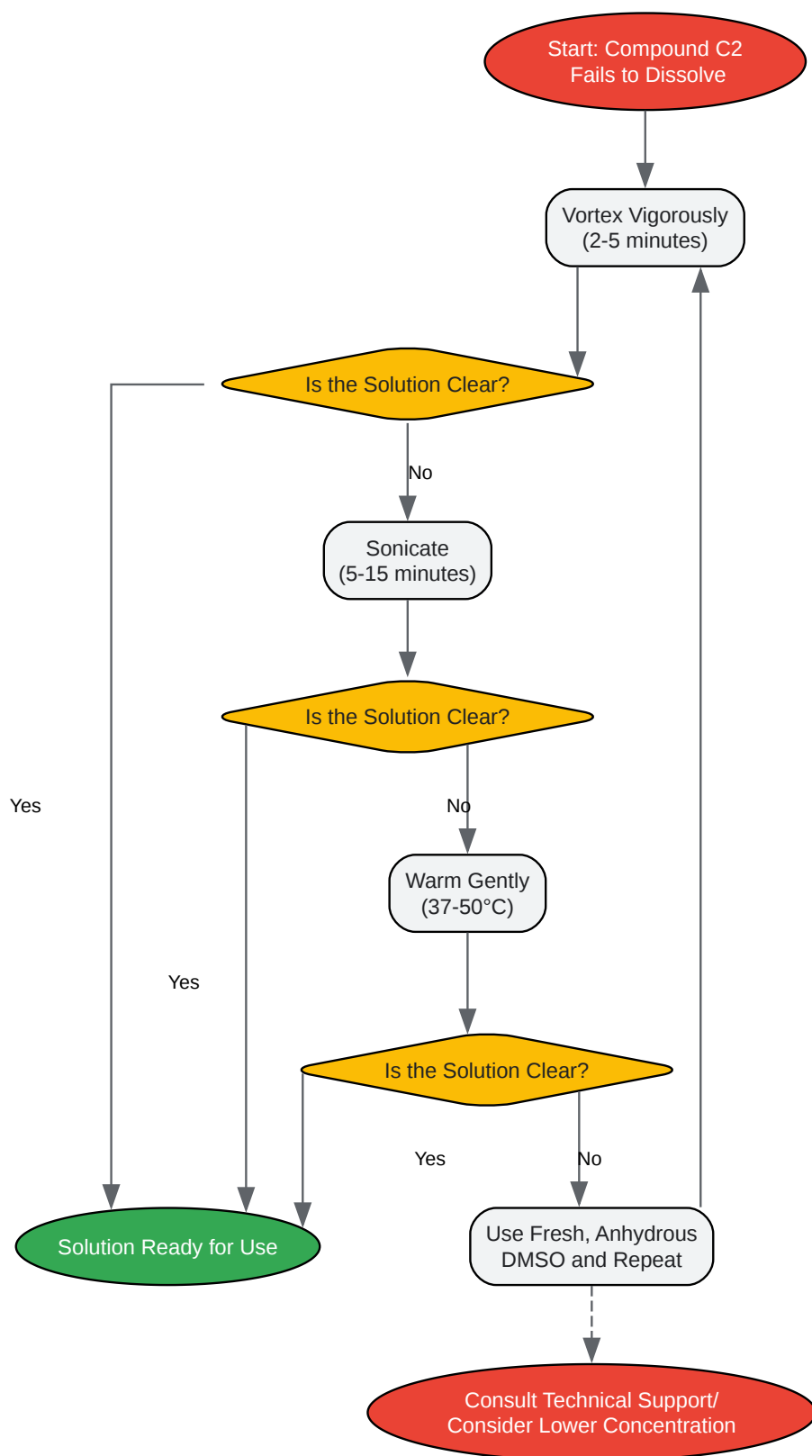
A4: Cloudiness upon thawing may indicate that the compound has precipitated out of solution. Before use, warm the solution to room temperature or slightly above and vortex thoroughly to ensure the compound is fully redissolved. To avoid this issue, it is recommended to prepare single-use aliquots of your stock solution to minimize freeze-thaw cycles.^[7]

Q5: What is the stability of the **AMPK activator C2** stock solution?

A5: For stock solutions in DMSO, short-term storage at 0-4°C for days to weeks is acceptable. For long-term storage, it is recommended to keep aliquots at -20°C for several months.^[1]

Visual Guides

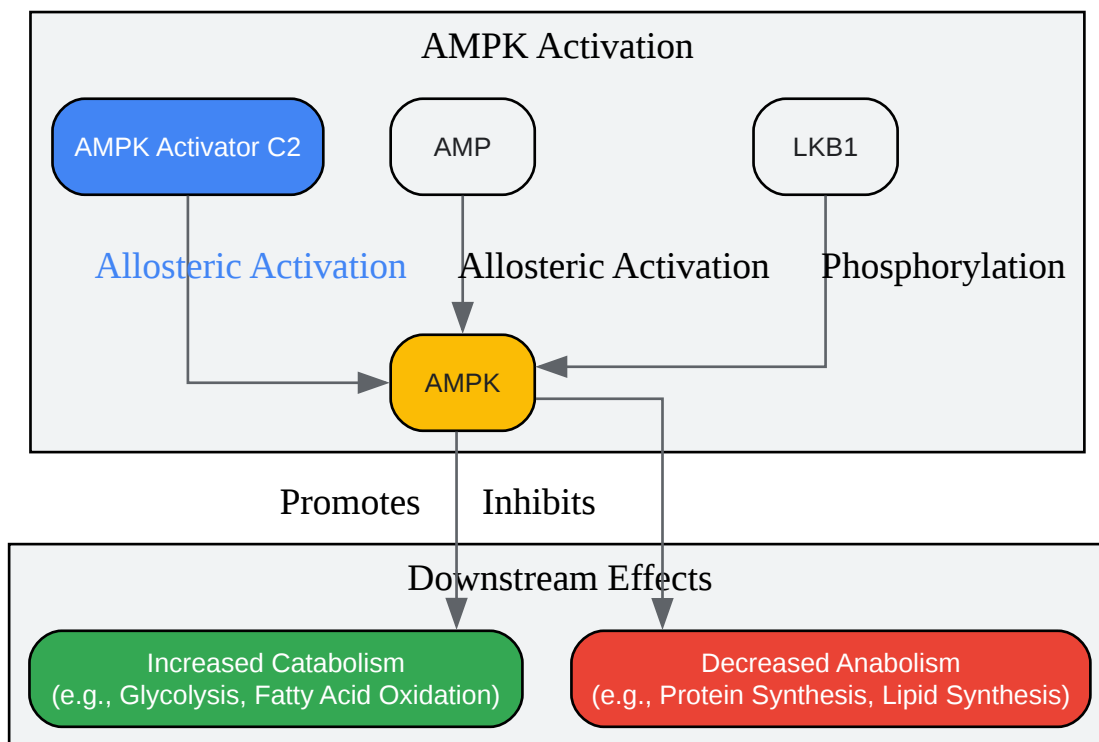
Diagram 1: Troubleshooting Workflow for Solubility Issues



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Caption: Troubleshooting workflow for dissolving **AMPK activator C2**.

Diagram 2: AMPK Signaling Pathway



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Caption: Simplified AMPK signaling pathway activated by C2.

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